

Physical properties of cyclopropyl methyl ketone (boiling point, solubility)

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Compound of Interest

Compound Name: Cyclopropyl methyl ketone

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A Technical Guide to the Physical Properties of Cyclopropyl Methyl Ketone

For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of the core physical properties of **cyclopropyl methyl ketone** (CPMK), a key organic intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} Its utility in producing antiviral drugs, antidepressants, and fungicides underscores the importance of understanding its physical characteristics for process optimization, safety, and handling.^{[1][2]} This guide summarizes key quantitative data, outlines typical experimental protocols for property determination, and visualizes its synthetic pathway.

Core Physical Properties

Cyclopropyl methyl ketone (CAS No. 765-43-5) is a clear, colorless to slightly yellow liquid with a characteristic fruity or pungent odor.^{[1][3]} Its molecular formula is C_5H_8O , with a molecular weight of 84.12 g/mol.^{[1][4]}

The boiling point and solubility are critical parameters for distillation, purification, and reaction solvent selection. The reported values for these properties are summarized below.

Physical Property	Value	Source(s)
Boiling Point	106-107 °C	[1]
111.0 °C		
110-115 °C	[3]	
114 °C (lit.)	[5] [6] [7] [8]	
Water Solubility	Moderately soluble	[1]
Fully miscible	[2] [5] [7]	
185 g/L (at 20°C)	[9] [10]	
Solubility in Organic Solvents	Highly soluble/miscible	[1] [3]
Soluble in ethanol, diethyl ether, chloroform, acetone, alcohols, and chloride solvents.	[1] [3] [9] [10]	

Note: The term "lit." indicates a value cited from scientific literature.

Experimental Protocols for Property Determination

Standard laboratory procedures are employed to determine the physical properties of liquid compounds like **cyclopropyl methyl ketone**. The following sections detail generalized protocols.

This method measures the temperature at which the liquid's vapor pressure equals the atmospheric pressure, using a reflux apparatus to prevent loss of material.

Objective: To determine the boiling point of **cyclopropyl methyl ketone** at atmospheric pressure.

Materials:

- Round-bottomed flask (25 mL or 50 mL)

- West condenser
- Calibrated thermometer or digital temperature probe
- Heating mantle or sand bath
- Boiling chips or magnetic stir bar
- Clamps and stand
- **Cyclopropyl methyl ketone** sample (~5-10 mL)

Procedure:

- Add approximately 5-10 mL of **cyclopropyl methyl ketone** and a few boiling chips to the round-bottomed flask.
- Assemble the reflux apparatus by vertically clamping the condenser above the flask and connecting the water tubing (water in at the bottom, out at the top).[\[11\]](#)
- Insert the thermometer through a stopper or adapter at the top of the condenser, ensuring the bulb is positioned below the condenser's side arm but above the liquid surface to measure the vapor temperature accurately.[\[11\]](#)
- Begin heating the flask gently.
- Observe the liquid as it begins to boil and a ring of condensing vapor rises up the flask and into the condenser.
- The temperature will stabilize when the thermometer bulb is fully immersed in the hot vapor.[\[11\]](#)
- Record the stable temperature reading as the boiling point.
- Record the ambient barometric pressure, as boiling point is pressure-dependent.

This protocol determines the mass of a solute that can dissolve in a given volume of a solvent at a specified temperature to form a saturated solution.

Objective: To quantify the solubility of **cyclopropyl methyl ketone** in water at 20°C.

Materials:

- Scintillation vials or sealed flasks
- Calibrated analytical balance
- Volumetric pipettes
- Constant temperature bath (set to 20°C)
- Magnetic stirrer and stir bars
- Filtration apparatus (e.g., syringe filter)
- Gas chromatograph (GC) or other quantitative analysis instrument

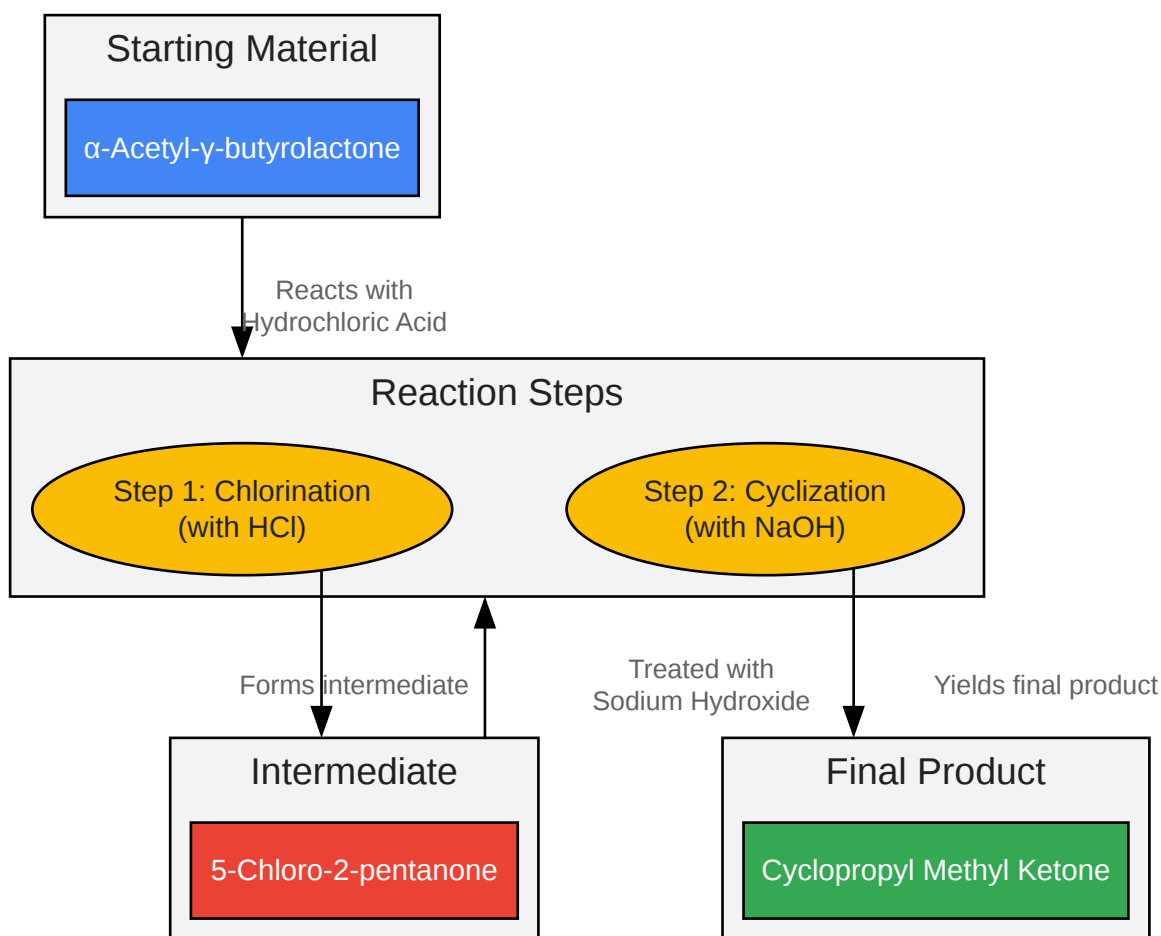
Procedure:

- Add a known volume (e.g., 10.0 mL) of deionized water to several vials.
- Place the vials in the constant temperature bath at 20°C and allow them to equilibrate.
- Add an excess amount of **cyclopropyl methyl ketone** to each vial. The presence of an undissolved phase is necessary to ensure saturation.
- Seal the vials and allow them to stir for a sufficient period (e.g., 24-48 hours) to reach equilibrium.
- After equilibration, stop stirring and allow the undissolved ketone to settle.
- Carefully extract a known volume of the clear, saturated aqueous layer using a pipette, avoiding any of the undissolved material. A syringe filter can be used to ensure no undissolved droplets are transferred.
- Accurately weigh the extracted aliquot.

- Quantify the concentration of **cyclopropyl methyl ketone** in the aliquot using a pre-calibrated analytical method, such as GC.
- Calculate the solubility in grams per liter (g/L) based on the measured concentration and the volume of the aliquot.

Synthesis and Application Context

Cyclopropyl methyl ketone is a valuable building block in organic synthesis. One common industrial preparation method involves the cyclization of 5-chloro-2-pentanone, which is itself derived from α -acetyl- γ -butyrolactone.[2][12] This pathway is crucial for producing the intermediate needed for various pharmaceuticals and agrochemicals.[13]



Simplified Synthesis Pathway of Cyclopropyl Methyl Ketone

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Caption: Synthesis workflow for **cyclopropyl methyl ketone**.

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